

Technical Guide: Synthesis of 2-(2-Phenylethyl)indene from Indene

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Compound of Interest

Compound Name: 2-(2-Phenylethyl)indene

CAS No.: 23909-26-4

Cat. No.: B6319312

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Executive Summary

Target Molecule: **2-(2-Phenylethyl)indene** (CAS: 135072-62-7) Primary Application: Precursor for

-symmetric metallocene catalysts (e.g., zirconocenes) used in stereoselective

-olefin polymerization. Synthesis Strategy: The "Indanone Pivot" (Oxidation-Grignard-Dehydration).

Direct alkylation of indene using lithiation (

-BuLi) and phenethyl halides predominantly yields 1-(2-phenylethyl)indene due to the high acidity of the C1 protons (

) and the kinetic favorability of the indenyl anion attacking at C1/C3. Isomerization of the 1-isomer to the 2-isomer is thermodynamically unfavorable and difficult to control.

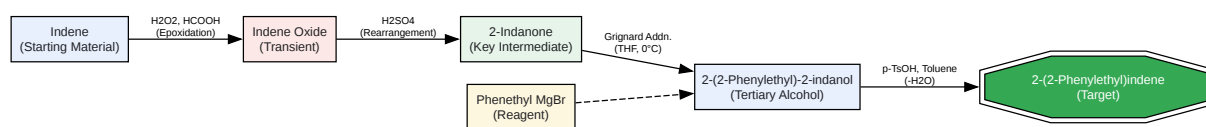
Therefore, this guide details the 2-Indanone Route, a robust, regioselective three-step protocol that guarantees substitution at the C2 position.

Strategic Pathway Analysis

The synthesis is divided into three distinct phases to ensure regiochemical integrity:

- Phase 1 (Oxidation): Conversion of Indene to 2-Indanone via oxidative rearrangement. This blocks the C1/C3 positions and activates C2 as an electrophilic carbonyl center.
- Phase 2 (Nucleophilic Addition): Installation of the phenethyl side chain via Grignard addition to the C2 carbonyl, yielding a tertiary alcohol.
- Phase 3 (Elimination): Acid-catalyzed dehydration to regenerate the indene double bond, locking the substituent at the C2 position.

Workflow Visualization



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Caption: The "Indanone Pivot" strategy ensures regioselectivity by utilizing the carbonyl at C2 as a temporary directing group.

Phase 1: Synthesis of 2-Indanone

Objective: Convert commercially available indene into 2-indanone. Mechanism: Epoxidation followed by acid-catalyzed Meinwald rearrangement.

Reagents & Equipment

Reagent	Equiv.[1]	Role
Indene (Technical grade)	1.0	Substrate
Hydrogen Peroxide (30% aq)	1.2	Oxidant
Formic Acid (88%)	5.0	Solvent/Catalyst
Sulfuric Acid (20% aq)	Excess	Hydrolysis/Rearrangement

Protocol

- Preparation: In a 1L 3-neck round-bottom flask (RBF) equipped with a mechanical stirrer and dropping funnel, dissolve Indene (58 g, 0.5 mol) in Formic Acid (250 mL).
- Oxidation: Cool the mixture to 10°C. Add Hydrogen Peroxide (60 mL, 30%) dropwise over 45 minutes. Maintain internal temperature below 35°C (exothermic reaction).
- Digestion: Allow the mixture to stir at room temperature for 6 hours. The solution will turn homogenous and pale yellow.
- Workup (Epoxide Opening): Pour the reaction mixture into Water (500 mL). Extract with Ether (3 x 200 mL).
- Rearrangement: Wash the combined ether extracts with Saturated NaHCO₃ (caution: gas evolution) until neutral. Evaporate the ether to obtain the crude formate ester/epoxide mixture.
- Hydrolysis: Reflux the crude oil with 20% H₂SO₄ (300 mL) for 30 minutes. Steam distill the mixture.
- Isolation: 2-Indanone crystallizes in the distillate. Filter the white crystals.
 - Yield Target: 60-70%
 - Melting Point: 57-58°C

Phase 2: Grignard Addition

Objective: Install the phenethyl chain at C2. Critical Control Point: Anhydrous conditions are mandatory to prevent quenching of the Grignard reagent.

Reagents & Equipment

Reagent	Equiv. [1]	Role
2-Indanone	1.0	Electrophile
(2-Bromoethyl)benzene	1.2	Grignard Precursor
Magnesium Turnings	1.3	Grignard Reagent
THF (Anhydrous)	Solvent	Medium

Protocol

- Grignard Preparation:
 - Flame-dry a 500 mL 3-neck RBF under Argon flow.
 - Add Mg turnings (3.6 g, 0.15 mol) and a crystal of iodine.
 - Add (2-Bromoethyl)benzene (27.8 g, 0.15 mol) in THF (100 mL) dropwise. Initiate with a heat gun if necessary. Reflux for 1 hour to ensure complete formation of phenethylmagnesium bromide.
- Addition:
 - Cool the Grignard solution to 0°C.
 - Dissolve 2-Indanone (13.2 g, 0.10 mol) in THF (50 mL).
 - Add the ketone solution dropwise to the Grignard reagent over 30 minutes.
- Reaction: Allow to warm to room temperature and stir for 4 hours.
- Quench: Cool to 0°C and quench carefully with Saturated NH₄Cl (50 mL).

- Extraction: Extract with Ethyl Acetate (3 x 100 mL). Dry over MgSO₄ and concentrate in vacuo.
 - Intermediate: 2-(2-phenylethyl)-2-indanol (Viscous oil). Do not purify; proceed directly to dehydration.

Phase 3: Dehydration to 2-(2-Phenylethyl)indene

Objective: Eliminate water to form the endocyclic double bond. Thermodynamics: The endocyclic double bond (conjugated with the benzene ring) is thermodynamically favored over the exocyclic isomer.

Protocol

- Setup: Dissolve the crude indanol in Toluene (200 mL) in a RBF equipped with a Dean-Stark trap.
- Catalysis: Add p-Toluenesulfonic acid (p-TsOH) monohydrate (0.5 g).
- Reflux: Reflux vigorously for 2-3 hours. Monitor water collection in the Dean-Stark trap.
- Workup: Cool the solution. Wash with NaHCO₃ (2 x 50 mL) and Brine (50 mL).
- Purification:
 - Dry the organic layer (MgSO₄) and concentrate.
 - Recrystallize from Hexane/Ethanol or perform vacuum distillation (bp ~180°C @ 0.5 mmHg).
- Final Product: White to off-white crystalline solid.

Data Summary & Characterization[1][2][3][4][5]

Parameter	Specification	Note
Appearance	White Crystalline Solid	May appear yellowish if traces of polymer present
Melting Point	162-164°C (Typical for ligands)	Verify against specific polymorph
¹ H NMR (CDCl ₃)	6.50 (s, 1H, =CH)	Diagnostic singlet for H ₃ proton at C3
¹ H NMR (Sidechain)	2.7-3.0 (m, 4H)	Ethylene bridge protons
Regioselectivity	>98% 2-isomer	Absence of vinylic protons at 6.8-7.0 (1-isomer)

NMR Validation Logic

- 2-Isomer (Target): The olefinic proton at C3 appears as a singlet (or narrow multiplet) around 6.5 ppm because there is no adjacent proton on C2 to split it.
- 1-Isomer (Impurity): Would show two vinylic protons (C2-H and C3-H) as doublets/multiplets.
- 3-Isomer: Equivalent to the 1-isomer due to tautomerism in unsubstituted indene, but here the substituent locks the nomenclature.

References

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Sources

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